

# 8-Azido-octanoyl-OSu safety and handling

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## Compound of Interest

Compound Name: 8-Azido-octanoyl-OSu

Cat. No.: B15566161

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An In-depth Technical Guide to **8-Azido-octanoyl-OSu**: Safety, Handling, and Application in Bioconjugation

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**8-Azido-octanoyl-OSu**, also known as N-Succinimidyl 8-azidoctanoate, is a bifunctional chemical reagent that serves as a valuable tool in chemical biology and drug development. It features two key functional groups: an N-hydroxysuccinimide (NHS) ester and a terminal azide group. The NHS ester allows for the covalent attachment of the 8-azido-octanoyl moiety to primary amines, such as the lysine residues on proteins, forming a stable amide bond. The terminal azide then acts as a bioorthogonal handle for "click chemistry" reactions, most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).<sup>[1]</sup> This dual functionality enables a two-step approach for the labeling and modification of biomolecules.<sup>[1]</sup>

This guide provides a comprehensive overview of the chemical properties, safety and handling procedures, and a detailed experimental protocol for the use of **8-Azido-octanoyl-OSu** in protein labeling and subsequent click chemistry applications.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **8-Azido-octanoyl-OSu** and its corresponding carboxylic acid is presented below.

Property	8-Azido-octanoyl-OSu	8-Azidoctanoic Acid
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub>	C <sub>8</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	282.30 g/mol [2]	185.23 g/mol [3]
CAS Number	2576471-56-0[1]	217180-76-2[3]
Appearance	Not specified (typically a solid)	Light yellow to yellow liquid[3]
Purity	Typically >95%	>95%[3]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF)	Not specified
Storage	Store at -20°C, protect from moisture	Store at 0-8°C[3]

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **8-Azido-octanoyl-OSu** is not readily available, a comprehensive understanding of its potential hazards can be derived from the safety profiles of structurally related compounds, namely N-hydroxysuccinimide esters, organic azides, and the precursor 8-azidoctanoic acid.

## Hazard Identification

Based on the components of the molecule, the following hazards should be considered:

- Skin and Eye Irritation: N-hydroxysuccinimide and its esters are known to cause skin and serious eye irritation.[4]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust or aerosol.[4]
- Toxicity: The precursor, 8-azidoctanoic acid, is classified as toxic if swallowed, in contact with skin, or if inhaled. It is also suspected of causing genetic defects.[3]
- Explosive Potential of Azides: While the risk is generally low for aliphatic azides in the absence of sensitizing agents (like heavy metals), organic azides as a class are considered potentially explosive and should be handled with care.

## Recommended Safety Precautions

Precaution Category	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. <a href="#">[3]</a>
Personal Protective Equipment (PPE)	- Eye Protection: Wear chemical safety goggles. <a href="#">[4]</a> - Hand Protection: Wear chemically resistant gloves (e.g., nitrile). <a href="#">[4]</a> - Skin and Body Protection: Wear a lab coat. <a href="#">[5]</a>
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. <a href="#">[3]</a>

## Handling and Storage

- Handling: Avoid breathing dust, fumes, or vapors.[\[3\]](#) Avoid contact with skin and eyes.[\[5\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place. For long-term storage, it is recommended to store at -20°C. Protect from moisture, as the NHS ester is susceptible to hydrolysis.

## Spill and Disposal Procedures

- Spills: In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[\[6\]](#) Do not dispose of down the drain.

## Experimental Protocols

The following section details a general protocol for the labeling of a protein with **8-Azido-octanoyl-OSu**, followed by a click chemistry reaction to attach a reporter molecule.

### Protein Labeling with 8-Azido-octanoyl-OSu

This protocol describes the covalent attachment of the 8-azido-octanoyl moiety to primary amines on a protein of interest.

## Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4)
- **8-Azido-octanoyl-OSu**
- Anhydrous dimethyl sulfoxide (DMSO)
- Desalting column

## Procedure:

- Prepare Protein Solution: Dissolve the protein of interest in a suitable buffer at a concentration of 1-10 mg/mL. The buffer should be free of primary amines (e.g., Tris).
- Prepare **8-Azido-octanoyl-OSu** Stock Solution: Immediately before use, prepare a 10 mM stock solution of **8-Azido-octanoyl-OSu** in anhydrous DMSO.
- Labeling Reaction:
  - Add a 10- to 20-fold molar excess of the **8-Azido-octanoyl-OSu** stock solution to the protein solution. The optimal molar excess may need to be determined empirically.
  - Incubate the reaction mixture at room temperature for 30-60 minutes with gentle stirring or rotation.
- Purification: Remove the excess, unreacted **8-Azido-octanoyl-OSu** and the N-hydroxysuccinimide byproduct using a desalting column equilibrated with the desired buffer for the next step.

## Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the attachment of an alkyne-containing reporter molecule (e.g., a fluorescent dye or biotin) to the azide-labeled protein.

## Materials:

- Azide-labeled protein
- Alkyne-containing reporter molecule
- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Reducing agent (e.g., sodium ascorbate)
- Copper-chelating ligand (e.g., THPTA or TBTA)
- DMSO

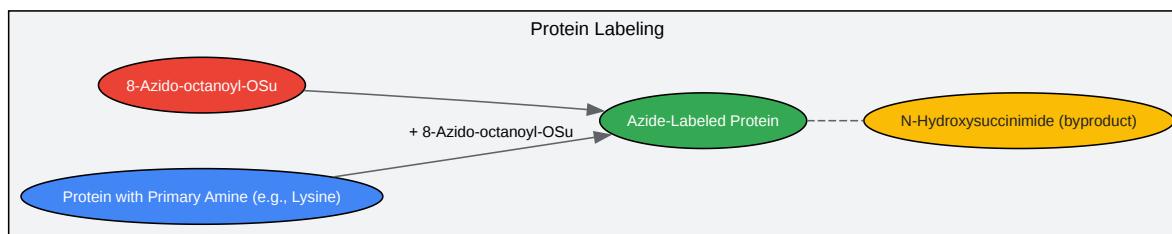
**Procedure:**

- Prepare Reagents:
  - Prepare a 10 mM stock solution of the alkyne-reporter in DMSO.
  - Prepare a 50 mM stock solution of  $\text{CuSO}_4$  in water.
  - Prepare a 100 mM stock solution of sodium ascorbate in water (prepare fresh).
  - Prepare a 50 mM stock solution of the copper ligand in DMSO or water.
- Click Reaction:
  - In a microcentrifuge tube, combine the azide-labeled protein (final concentration ~1 mg/mL) and the alkyne-reporter (2- to 5-fold molar excess over the protein).
  - Add the copper ligand to a final concentration of 1 mM.
  - In a separate tube, premix the  $\text{CuSO}_4$  (to a final concentration of 1 mM) and sodium ascorbate (to a final concentration of 5 mM).
  - Add the  $\text{CuSO}_4$ /ascorbate mixture to the protein solution to initiate the reaction.
  - Incubate at room temperature for 1 hour.

- Purification: Purify the labeled protein from the reaction components using a desalting column or dialysis.

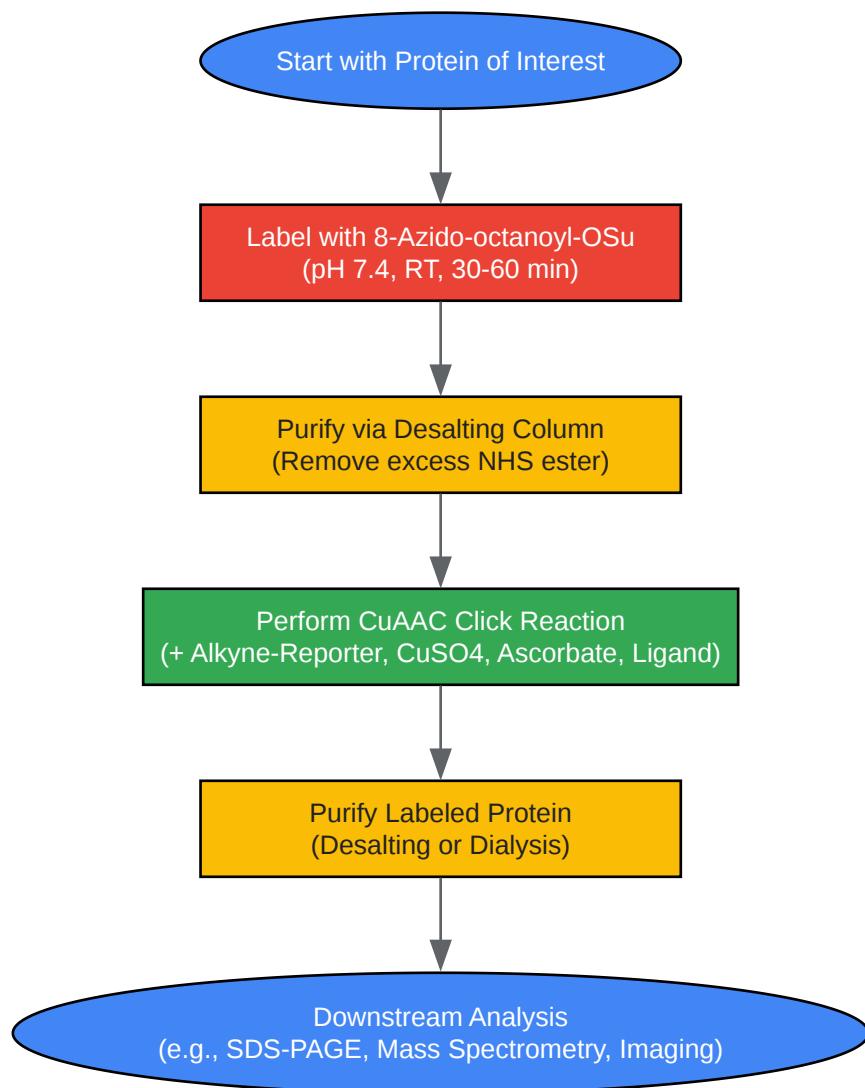
## Visualizations

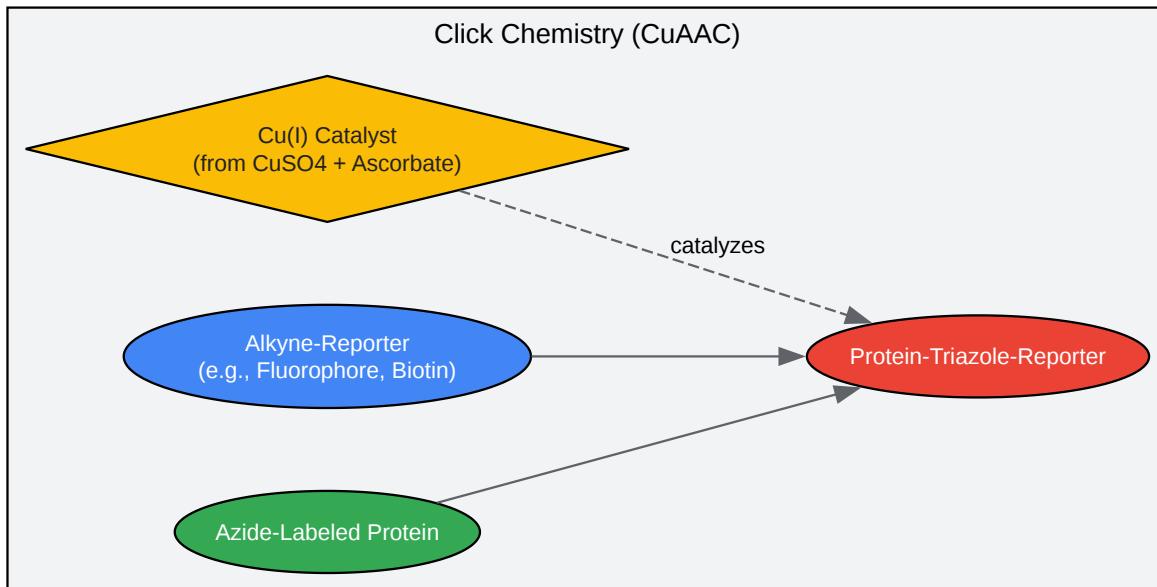
The following diagrams illustrate the key chemical transformation and a generalized experimental workflow for the use of **8-Azido-octanoyl-OSu**.



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Caption: Reaction of **8-Azido-octanoyl-OSu** with a primary amine on a protein.





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